A Comparative Guide to the Biological Activity of 2-Substituted Morpholines

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Compound of Interest

Compound Name:	*2-(Pentan-3-yl)morpholinehydrochloride*
Cat. No.:	*B13564747*

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The morpholine heterocycle is a privileged scaffold in medicinal chemistry, integral to the structure of numerous therapeutic agents due to its favorable pharmacokinetic properties and synthetic tractability.[1][2] Alterations to the morpholine ring, particularly at the 2-position, can dramatically influence a compound's biological activity, leading to a diverse range of pharmacological effects. This guide provides a comparative analysis of key 2-substituted morpholines, detailing their mechanisms of action, structure-activity relationships (SAR), and the experimental protocols used to characterize their bioactivity.

Key 2-Substituted Morpholines: A Spectrum of Activity

The substitution at the 2-position of the morpholine ring is a critical determinant of a molecule's interaction with biological targets. This is exemplified by comparing the following compounds:

- Phenmetrazine (2-phenyl-3-methylmorpholine): A potent central nervous system (CNS) stimulant that acts as a norepinephrine-dopamine releasing agent (NDRA).[3][4] It has a history of use as an anorectic (appetite suppressant) but also possesses a significant potential for abuse.[4]

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- Phendimetrazine (2-phenyl-3,4-dimethylmorpholine): Also used as an appetite suppressant, phendimetrazine primarily functions as a prodrug for phenmetrazine.[5] Approximately 30% of an oral dose is metabolized to phenmetrazine, providing a more sustained release and potentially lower abuse liability compared to its active metabolite.[5]

- Reboxetine (2-[(2-ethoxyphenoxy)(phenyl)methyl]morpholine): A selective norepinephrine reuptake inhibitor (NRI) used as an antidepressant.[6][7][8] Unlike phenmetrazine, it has weak effects on dopamine and serotonin transporters and lacks significant affinity for other common receptors, contributing to a more specific pharmacological profile.[6][7]

- Other Analogs: Research into phenmetrazine analogs has shown that small modifications can switch the mechanism of action. For instance, 3'-substituted analogs tend to be dopamine releasers, whereas some 4'-substituted analogs act as dopamine reuptake inhibitors.[9] This highlights the sensitivity of the biological activity to the substitution pattern.

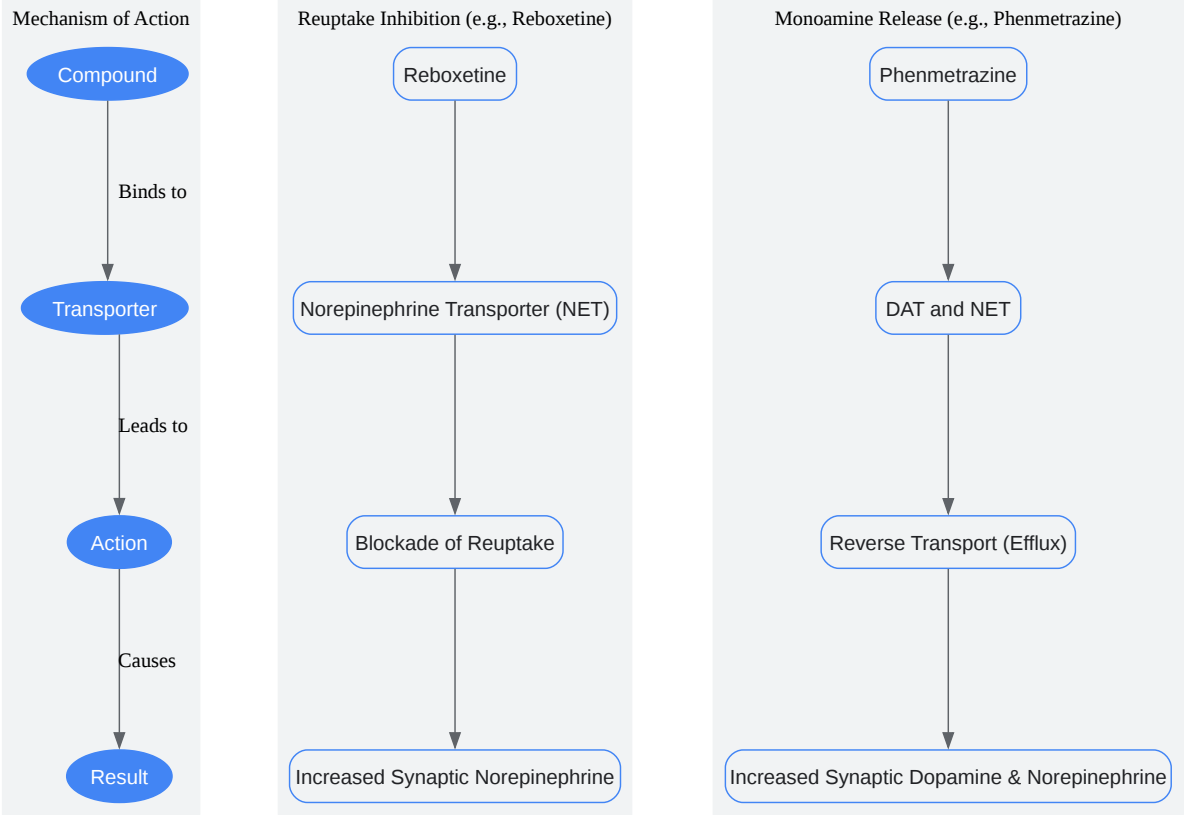
Comparative Analysis of Mechanisms and Potency

The primary targets for many psychoactive 2-substituted morpholines are the monoamine transporters: the dopamine transporter (DAT), the norepinephrine transporter (NET), and the serotonin transporter (SERT). The interaction with these transporters can be as a reuptake inhibitor (blocker) or a substrate-type releaser.

Mechanism of Action Overview

The interaction of these compounds with monoamine transporters is a key differentiator in their pharmacological profiles.

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Caption: Mechanisms of reuptake inhibition vs. monoamine release.

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Quantitative Comparison of In Vitro Activity

The potency of these compounds at their respective transporters is typically quantified by measuring their half-maximal inhibitory concentration (IC50) for reuptake or their half-maximal effective concentration (EC50) for release.

Compound	Primary Target(s)	Primary Mechanism	Potency (IC50/EC50)	Reference
Phenmetrazine	DAT, NET	Releasing Agent	EC50: 29-50 nM (NE), 70-131 nM (DA)	[3]
Phendimetrazine	DAT, NET	Prodrug to Phenmetrazine	7.8-fold less potent than phenmetrazine in vivo	[10]
Reboxetine	NET	Reuptake Inhibitor	IC50: 8.5 nM (NE)	[11]
3'-Chloro-phenmetrazine	DAT, SERT	Releasing Agent	EC50: 27 nM (DA), 301 nM (5-HT)	[9]

Note: Lower nM values indicate higher potency.

Structure-Activity Relationship (SAR) Insights

The SAR for 2-substituted morpholines reveals how specific structural modifications impact biological activity.

- Phenyl Ring Substitution: As demonstrated with phenmetrazine analogs, substitutions on the phenyl ring are critical. Electron-withdrawing groups and their position (e.g., 3'-chloro) can introduce or enhance serotonin-releasing activity alongside dopamine release.[9]
- N-Alkylation: The N-methylation of phenmetrazine to create phendimetrazine results in a prodrug with altered pharmacokinetics, leading to a slower onset and potentially reduced abuse potential.[5]

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- Substitution at the 2-Position: The large ethoxyphenoxy-phenyl-methyl group at the 2-position of reboxetine is key to its high affinity and selectivity for the norepinephrine transporter, contrasting with the smaller phenyl group of phenmetrazine which allows for interaction with both DAT and NET as a releaser.[6][8]

Caption: Workflow for Structure-Activity Relationship (SAR) analysis.

Experimental Protocols for Biological Characterization

Accurate comparison requires standardized and robust experimental protocols. Below are methodologies for key assays.

This assay determines the binding affinity (Ki) of a test compound for a specific transporter by measuring its ability to compete with a known radiolabeled ligand.

Objective: To determine the inhibition constant (Ki) of a test compound at DAT, NET, or SERT.

Materials:

- Membrane preparations from cells expressing the human transporter of interest (e.g., hDAT, hNET, hSERT).[12]
- Radioligand (e.g., [^{3}H]WIN 35,428 for DAT, [^{3}H]Nisoxetine for NET, [^{3}H]Citalopram for SERT).
- Test compound and non-specific binding determinant (e.g., 10 µM cocaine for DAT).
- Assay Buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4).
- 96-well plates, filter mats (GF/C, PEI-soaked), scintillation fluid, and a microplate scintillation counter.

Procedure:

- Plate Setup: In a 96-well plate, set up triplicate wells for Total Binding (membranes, radioligand, buffer), Non-specific Binding (membranes, radioligand, high concentration of a known ligand), and Competition (membranes, radioligand, and serial dilutions of the test compound).[12][13]

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- Reagent Addition: Add 150 µL of the membrane preparation, 50 µL of the test compound/buffer, and 50 µL of the radioligand to the appropriate wells. The final volume should be 250 µL.[13]
- Incubation: Incubate the plate for 60-120 minutes at room temperature or 4°C with gentle agitation to reach equilibrium.[14]
- Harvesting: Terminate the reaction by rapid vacuum filtration through the PEI-soaked filter mat. Wash the filters 3-4 times with ice-cold wash buffer to remove unbound radioligand.[13]
- Counting: Dry the filter mat, add scintillation cocktail, and count the radioactivity (counts per minute, CPM) using a scintillation counter.
- Data Analysis:
  - Calculate Specific Binding = Total Binding (CPM) - Non-specific Binding (CPM).
  - Plot the percentage of specific binding against the log concentration of the test compound.
  - Use non-linear regression to determine the IC50 value.
  - Calculate the Ki using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.[13]

This functional assay measures a compound's ability to block the uptake of a radiolabeled monoamine into synaptosomes or cells expressing the target transporter.

Objective: To determine the IC50 value of a test compound for inhibiting dopamine, norepinephrine, or serotonin reuptake.

Materials:

- Rat brain synaptosomes (e.g., from striatum for DAT, hippocampus for NET/SERT) or cells expressing the transporter.
- Radiolabeled substrate (e.g., [^{3}H]Dopamine, [^{3}H]Norepinephrine, [^{3}H]Serotonin).
- Test compound solutions at various concentrations.

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- Appropriate assay buffer.

Procedure:

- Preparation: Prepare synaptosomes or plate cells in a 96-well plate.[15]
- Pre-incubation: Pre-incubate the cells/synaptosomes with varying concentrations of the test compound for 10-20 minutes at 37°C.
- Initiation: Add the radiolabeled monoamine substrate to initiate the uptake reaction.
- Incubation: Incubate for a short period (e.g., 5-15 minutes) at 37°C. Non-specific uptake is determined at 4°C.
- Termination: Stop the uptake by rapid filtration and washing with ice-cold buffer.
- Quantification: Lyse the cells/synaptosomes and measure the internalized radioactivity via scintillation counting.
- Data Analysis: Plot the inhibition of uptake (%) versus the log concentration of the test compound and fit the data using a sigmoidal dose-response curve to determine the IC50 value.[15]

Given that some morpholine derivatives may interact with metabolic enzymes, assessing their effect on MAO-A and MAO-B is important for a complete profile.

Objective: To determine the IC50 of a test compound for MAO-A and MAO-B.

Materials:

- Recombinant human MAO-A and MAO-B enzymes.[16]
- A non-selective MAO substrate like kynuramine or a fluorogenic substrate.[17][18]
- Known inhibitors for controls (e.g., Clorgyline for MAO-A, Selegiline for MAO-B).
- Assay buffer and a 96-well plate reader (spectrophotometer or fluorometer).

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Procedure:

- Enzyme Incubation: In a 96-well plate, incubate the MAO-A or MAO-B enzyme with various concentrations of the test compound for approximately 10-15 minutes.[19]
- Substrate Addition: Add the substrate (e.g., kynuramine) to all wells to start the reaction.
- Reaction Incubation: Incubate for 20-30 minutes at 37°C.
- Measurement: Measure the product formation. For kynuramine, the product (4-hydroxyquinoline) can be measured via HPLC or by fluorescence.[18] For fluorogenic kits, measure the fluorescence intensity.[19]
- Data Analysis: Calculate the percent inhibition for each concentration of the test compound relative to a vehicle control. Determine the IC50 value by plotting percent inhibition against the log of the inhibitor concentration.[17]

In Vivo Effects and Therapeutic Implications

The in vitro activities of these compounds often translate to distinct in vivo behavioral effects.

- Phenmetrazine: Its potent DA/NE releasing properties lead to significant stimulant, anorectic, and reinforcing (abuse-related) effects in animal models.[20]
- Phendimetrazine: As a prodrug, it produces similar but less potent and slower-onset cocaine-like discriminative stimulus effects in rats compared to phenmetrazine.[10][21] This pharmacokinetic profile is intended to reduce its abuse potential while retaining therapeutic efficacy for weight management.[5][22]
- Reboxetine: Its selective NRI activity results in antidepressant-like effects in animal models such as the forced swim test and tail-suspension test, with a side-effect profile distinct from SSRIs or TCAs.[7]

Conclusion

The 2-substituted morpholine scaffold is a versatile platform for developing CNS-active agents. Subtle chemical modifications at the 2-position, along with changes to the phenyl ring and nitrogen atom, can profoundly alter a compound's interaction with monoamine transporters,

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shifting its mechanism from selective reuptake inhibition (e.g., Reboxetine) to potent monoamine release (e.g., Phenmetrazine). This guide underscores the importance of a multi-assay approach, combining binding, functional reuptake/release, and metabolic enzyme assays, to build a comprehensive understanding of the structure-activity relationships that govern the biological activity of this important chemical class. This detailed characterization is essential for the rational design of novel therapeutics with improved efficacy and safety profiles.

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